Technical Monograph: Optimizing CNS Ligand Design with CAS 58315-37-0

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Compound of Interest

Compound Name:	*1-(2-Methoxy-5-nitrophenyl)piperazine*
CAS No.:	*58315-37-0*
Cat. No.:	*B1608347*

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Subtitle: A Strategic Guide to the Synthesis and Application of **1-(2-Methoxy-5-nitrophenyl)piperazine** in Serotonergic Drug Discovery.

Executive Summary

In the landscape of Central Nervous System (CNS) drug discovery, the phenylpiperazine pharmacophore remains a cornerstone for targeting G-protein coupled receptors (GPCRs), specifically the serotonin (5-HT) and dopamine (D) receptor families. CAS 58315-37-0, chemically identified as **1-(2-Methoxy-5-nitrophenyl)piperazine**, serves as a critical, high-fidelity scaffold. Unlike the ubiquitous unsubstituted 1-(2-methoxyphenyl)piperazine, the inclusion of the 5-nitro moiety in this compound provides a vital synthetic handle—an "orthogonal anchor"—allowing for the precise attachment of distal binding elements without disrupting the primary orthosteric interaction at the receptor site.

This guide details the physicochemical profile, synthetic utility, and experimental protocols required to leverage CAS 58315-37-0 effectively in the development of next-generation 5-HT1A antagonists and multi-target antipsychotics.

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Chemical Identity & Physicochemical Profile

Understanding the intrinsic properties of CAS 58315-37-0 is prerequisite to its use in high-throughput synthesis or process scale-up.

Table 1: Core Technical Specifications

Property	Specification	Commentary
Chemical Name	1-(2-Methoxy-5-nitrophenyl)piperazine	Core scaffold for CNS ligands.
CAS Number	58315-37-0	Verified registry number.
Molecular Formula	$C_{11}H_{15}N_3O_3$	Nitro-functionalized arylpiperazine.
Molecular Weight	237.26 g/mol	Ideal fragment size (Fragment-Based Drug Design).
Physical State	Yellow to Orange Crystalline Solid	Color derived from the nitro-aromatic conjugation.
Solubility	DMSO, DMF, MeOH, DCM	Poor water solubility; requires organic co-solvent.
pKa (Piperazine N)	~8.8 (Predicted)	Basic secondary amine; forms stable HCl/fumarate salts.
LogP	~1.4 - 1.8	Lipophilic enough for CNS penetration potential.

Strategic Application in Drug Design

The "Orthogonal Anchor" Concept

The value of CAS 58315-37-0 lies in its 5-nitro substituent. In medicinal chemistry, the 2-methoxyphenylpiperazine headgroup binds to the orthosteric site of the 5-HT1A receptor (Asp3.32 interaction). The 5-position on the phenyl ring points towards the extracellular vestibule of the receptor.

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By reducing the 5-nitro group to an amine, researchers create a vector to attach "tail" moieties (e.g., alkyl chains, heteroaryl amides) that interact with secondary binding pockets. This is the structural basis for designing "bitopic" ligands that enhance selectivity over

-adrenergic receptors, a common off-target liability.

Mechanism of Action (Downstream APIs)

While CAS 58315-37-0 is an intermediate, the drugs derived from it typically function via:

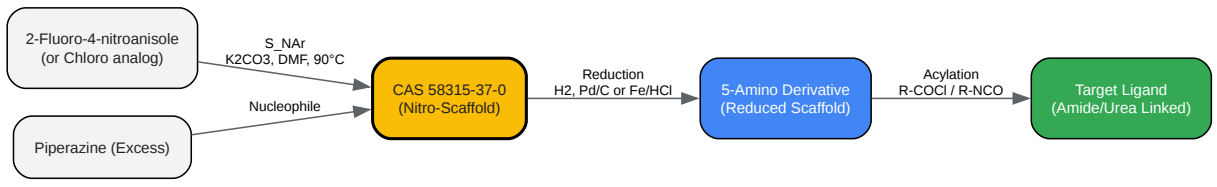
- 5-HT1A Receptor Antagonism/Partial Agonism: Modulation of serotonergic signaling for anxiolytic or antidepressant effects.
- D2/D3 Receptor Antagonism: Antipsychotic activity.
- Dual Action: Balancing 5-HT/Dopamine ratios to mitigate extrapyramidal side effects (EPS).

Synthetic Pathways & Visualization

The synthesis and utilization of this scaffold involve Nucleophilic Aromatic Substitution (S_NAr) followed by Nitro Reduction.

Diagram 1: Synthesis and Functionalization Workflow

Caption: Stepwise conversion of precursors to the active scaffold and subsequent derivatization.



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Experimental Protocols

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Disclaimer:These protocols are for research use only. All procedures must be conducted in a fume hood with appropriate PPE.

Protocol A: Synthesis of 1-(2-Methoxy-5-nitrophenyl)piperazine (S_NAr)

This method utilizes the high reactivity of the 2-fluoro/chloro-4-nitroanisole substrate.

Reagents:

- 2-Fluoro-4-nitroanisole (1.0 eq)
- Piperazine (Anhydrous, 3.0 - 5.0 eq) Note: Excess prevents bis-arylation.
- Potassium Carbonate (

  , 2.0 eq)
- Solvent: Acetonitrile (ACN) or DMF.[1]

Step-by-Step:

- Charge: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-fluoro-4-nitroanisole in ACN (5 mL/mmol).
- Addition: Add finely powdered

  followed by piperazine.
- Reflux: Heat the mixture to reflux (

  C) under nitrogen atmosphere for 4-6 hours. Monitor by TLC (System: DCM/MeOH 9:1). The spot for the starting material (

) should disappear, and a lower

  amine spot should appear.
- Work-up: Cool to room temperature. Filter off inorganic salts. Concentrate the filtrate under reduced pressure.

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- Purification: Dissolve residue in DCM and wash with water (

) to remove excess piperazine. Dry organic layer over

  .

- Crystallization: Recrystallize from Ethanol/Ether to yield yellow crystals.

Protocol B: Nitro Reduction (Activation for Library Synthesis)

To utilize the scaffold for library generation (amide coupling), the nitro group must be reduced.

Reagents:

- CAS 58315-37-0 (1.0 eq)
- Ammonium Formate (5.0 eq)
- Pd/C (10% wt, 10 mol%)
- Solvent: Methanol.[1][2]

Step-by-Step:

- Suspension: Suspend CAS 58315-37-0 and Pd/C in Methanol under inert gas (

).

- Initiation: Add Ammonium Formate in portions (Caution: Gas evolution).
- Reaction: Stir at reflux for 1-2 hours. The yellow color of the nitro compound will fade to colorless/pale brown.
- Isolation: Filter hot through a Celite pad to remove Pd/C. Concentrate the filtrate.
- Validation: Verify conversion via LC-MS (Look for M-30 mass shift corresponding to

  and

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).

Safety & Handling (MSDS Highlights)

As a nitro-aromatic and piperazine derivative, specific precautions are non-negotiable.

- Acute Toxicity: Piperazine derivatives can be irritants and potential sensitizers. Avoid inhalation of dust.
- Nitro Compounds: Nitro-aromatics are often toxic if absorbed through the skin. Double-gloving (Nitrile) is recommended.
- Storage: Store in a cool, dry place (

  C recommended for long-term stability) to prevent oxidation of the secondary amine. Keep away from strong oxidizing agents.

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